

2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile synthesis and characterization

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Compound of Interest

Compound Name: 2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile

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An In-depth Technical Guide on the Synthesis and Characterization of **2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **2-(4-phenyl-1,3-thiazol-2-yl)acetonitrile**, a valuable heterocyclic compound with applications in medicinal chemistry and materials science. This document details a modern, environmentally benign synthetic protocol utilizing microwave-assisted Hantzsch thiazole synthesis. Furthermore, it consolidates key characterization data and presents detailed experimental procedures to facilitate its preparation and verification in a laboratory setting.

Introduction

Thiazole derivatives are a prominent class of heterocyclic compounds widely recognized for their diverse pharmacological activities. The **2-(4-phenyl-1,3-thiazol-2-yl)acetonitrile** scaffold, in particular, serves as a crucial intermediate in the synthesis of more complex molecules, including enzyme inhibitors and fluorescent dyes.^[1] This guide focuses on a highly efficient and green synthetic methodology for its preparation, moving away from traditional, prolonged heating methods.

Synthesis of 2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile

The primary route for the synthesis of **2-(4-phenyl-1,3-thiazol-2-yl)acetonitrile** is the Hantzsch thiazole synthesis. This classic reaction involves the condensation of an α -haloketone with a thioamide.^[2] In this specific synthesis, 2-bromoacetophenone reacts with 2-cyanothioacetamide. A significant improvement to this method involves the use of focused microwave irradiation with glycerol as a green solvent, which leads to excellent yields and short reaction times.^{[1][2][3]}

Reaction Scheme:

Characterization

The synthesized **2-(4-phenyl-1,3-thiazol-2-yl)acetonitrile** is a solid at room temperature.^[4] Its identity and purity are confirmed through various analytical techniques, including melting point determination and spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Experimental Protocols

Microwave-Assisted Synthesis of 2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile^[1]

Materials:

- 2-Cyanothioacetamide
- 2-Bromoacetophenone
- Anhydrous glycerol
- Ethanol
- Deionized water
- Microwave vial (2-5 mL)
- Focused microwave reactor

Procedure:

- In a 2-5 mL microwave vial, combine 2-cyanothioacetamide (0.001 mol) and 2-bromoacetophenone (0.001 mol).
- Add anhydrous glycerol (3-4 mL) to the vial.
- Pre-stir the reaction mixture for 4 minutes.
- Irradiate the mixture in a focused microwave reactor at 40-45 Watts for a duration of 3.5 to 4.5 minutes.
- After the reaction is complete, dissolve the product in ethanol (1-2 mL).
- Precipitate the product by diluting the ethanolic solution with water (50 mL).
- Collect the solid product by filtration and air dry.
- For further purification, recrystallize the product from ethanol.

Data Presentation

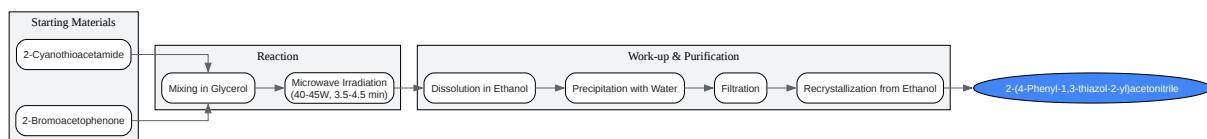
Table 1: Physicochemical and Spectroscopic Data for **2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile**

Parameter	Value	Reference
Molecular Formula	C ₁₁ H ₈ N ₂ S	[5]
Molecular Weight	200.26 g/mol	[5]
CAS Number	41381-89-9	[5]
Appearance	Solid	[4]
Melting Point	62-63 °C (from Methanol)	[3]
¹ H NMR (CDCl ₃ , 250 MHz), δ (ppm)	4.27 (s, 2H, CH ₂), 7.48 (d, 2H, J = 7.39 Hz, ArH), 7.56 (s, 1H, ArH), 7.65 - 7.72 (m, 5H, ArH), 7.99 (d, 2H, J = 8.59 Hz, ArH)*	[1]

*Note: The provided ^1H NMR data is for a closely related biphenyl derivative, 2-[4-(biphenyl-4-yl)thiazol-2-yl]acetonitrile, as a representative example from the cited literature. The spectrum for the title compound is expected to show similar signals for the thiazole and acetonitrile protons, with a simplified aromatic region corresponding to a single phenyl group.

Visualizations

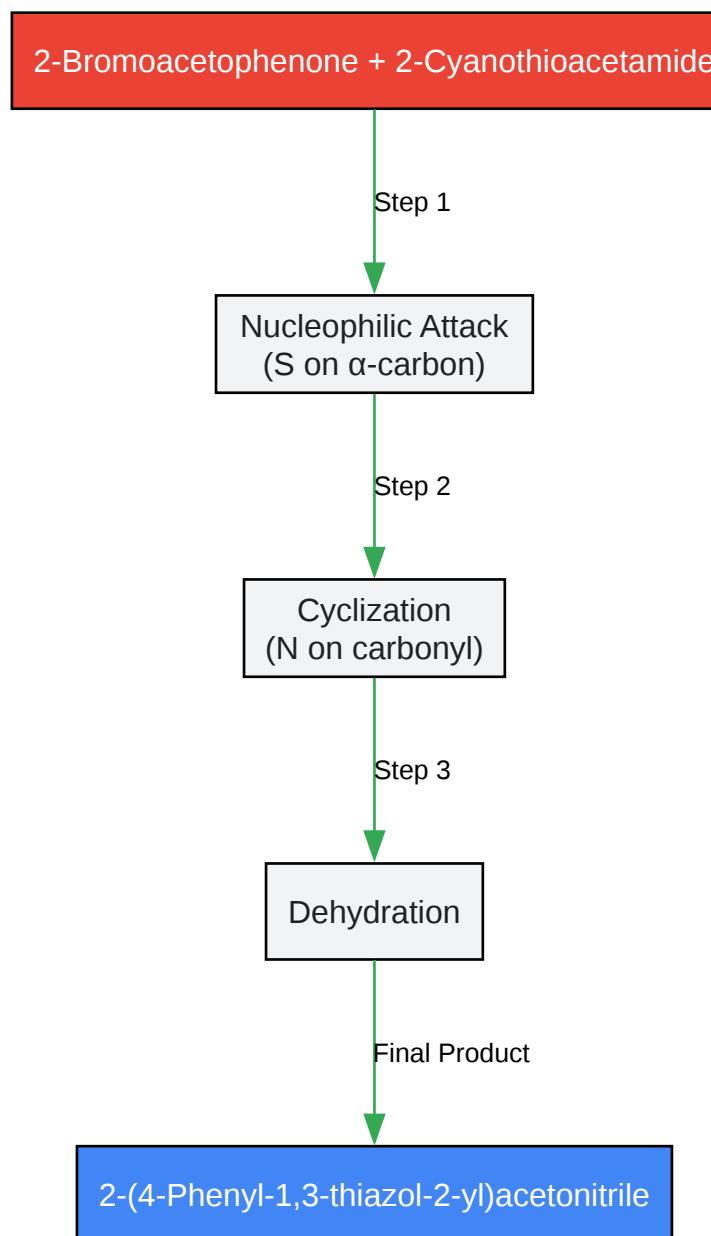
Synthesis Workflow



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Caption: Workflow for the microwave-assisted synthesis of **2-(4-Phenyl-1,3-thiazol-2-yl)acetonitrile**.

Hantzsch Thiazole Synthesis Signaling Pathway



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Caption: Simplified reaction pathway for the Hantzsch thiazole synthesis.

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